

Personal protective equipment for handling Nan 190

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Compound of Interest

Compound Name: Nan 190

Cat. No.: B168524

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Essential Safety and Handling Guide for NAN-190

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of NAN-190. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Chemical Identifier: NAN-190 is a research chemical, identified as 2-[4-[4-(2-methoxyphenyl)-1-piperazinyl]butyl]-1H-isoindole-1,3(2H)-dione, monohydrobromide[1]. It is recognized as a 5-HT1A receptor antagonist and also potently blocks the α 2-adrenergic receptor[2].

Hazard Identification and Safety Precautions

NAN-190 presents several hazards that require strict adherence to safety protocols. The primary hazards identified from its Safety Data Sheet (SDS) are outlined below[1].

Hazard Classification	Description	GHS Pictogram
Skin Irritation (Category 2)	Causes skin irritation[1].	GHS07
Serious Eye Irritation (Category 2A)	Causes serious eye irritation[1].	GHS07
Specific Target Organ Toxicity (Single Exposure) (Category 3)	May cause respiratory irritation[1].	GHS07
Hazardous to the Aquatic Environment (Acute Hazard) (Category 1)	Very toxic to aquatic life[1].	GHS09

Core Safety Requirements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray[1].
- Wash hands and any exposed skin thoroughly after handling[3].
- Use only in a well-ventilated area or outdoors.
- Avoid release to the environment[1].

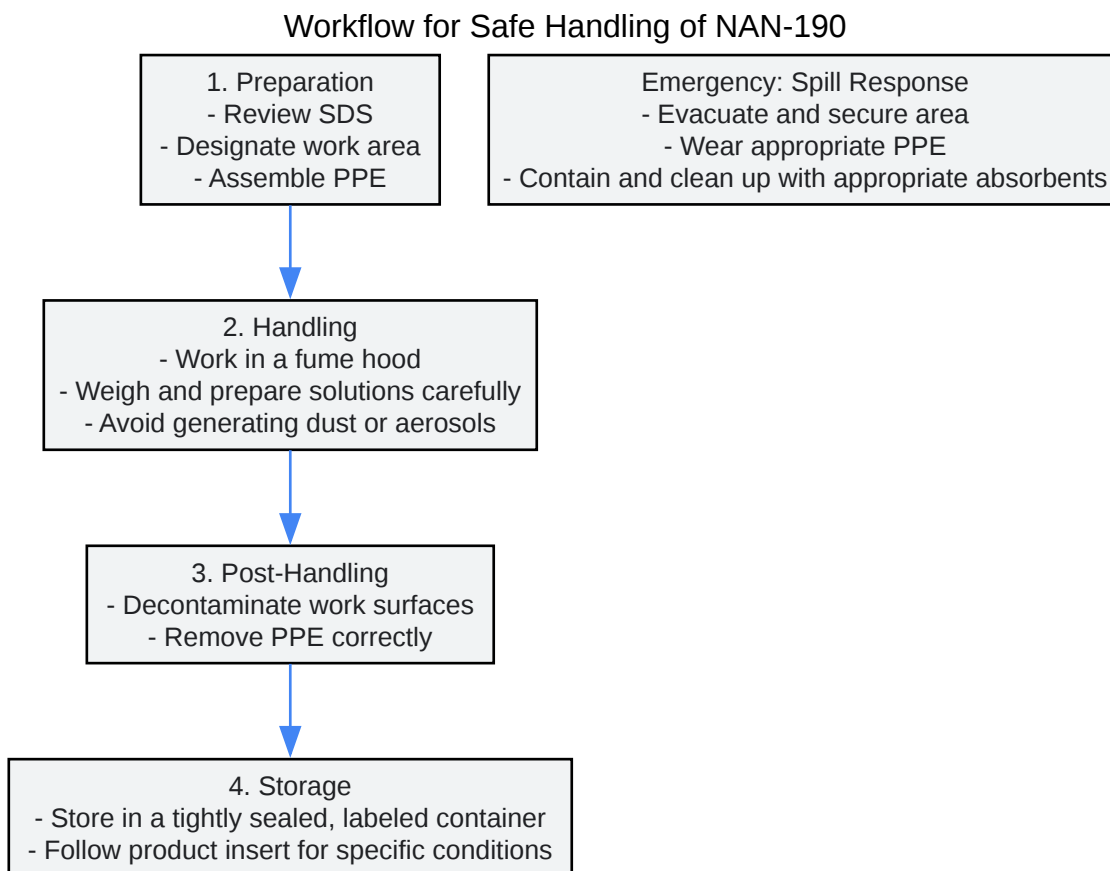
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling NAN-190 to minimize exposure. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Best Practices
Respiratory	NIOSH-approved respirator	A respirator with a HEPA filter is recommended if there is a risk of aerosolization[4][5]. Use in a chemical fume hood is the primary engineering control[6][7].
Eyes/Face	Safety goggles or a face shield	Tight-fitting, dustproof safety goggles are recommended, especially when handling the powder form. A full-facepiece respirator provides both respiratory and eye protection[4][8].
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double-gloving is a good practice, especially for tasks with a high risk of skin contact[4][5][8]. Change gloves immediately if contaminated.
Body	Laboratory coat or chemical-protective clothing	A long-sleeved lab coat is the minimum requirement. For tasks with a higher potential for exposure, consider coveralls made from a low dust-retention fabric like Tyvek[4][9].
Feet	Closed-toe shoes	Shoes should be made of a material with low permeability[4]. Disposable over-the-shoe booties can prevent tracking of the substance[4].

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the procedural steps for the safe handling of NAN-190 in a laboratory setting.



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Workflow for the safe handling of NAN-190.

Experimental Protocol: General Weighing and Solubilization

- Preparation:
 - Don all required PPE as specified in the table above.
 - Designate a specific area within a chemical fume hood for handling NAN-190.

- Ensure all necessary equipment (e.g., analytical balance, spatulas, weigh boats, solvent, vials) is inside the fume hood.
- Weighing:
 - Carefully transfer the desired amount of NAN-190 powder from the stock container to a weigh boat using a clean spatula.
 - Perform this action slowly to minimize the generation of airborne dust.
 - Close the stock container immediately after use.
- Solubilization:
 - NAN-190 is soluble in DMF (5 mg/ml), DMSO (10 mg/ml), and Ethanol (1 mg/ml)[10].
 - Carefully add the weighed NAN-190 to a vial containing the appropriate solvent.
 - Cap the vial securely and mix by vortexing or gentle agitation until fully dissolved.
- Cleanup:
 - Wipe down the balance and surrounding surfaces within the fume hood with a damp cloth[6].
 - Dispose of all contaminated disposable items (e.g., weigh boat, gloves, wipes) as hazardous waste.

Disposal Plan

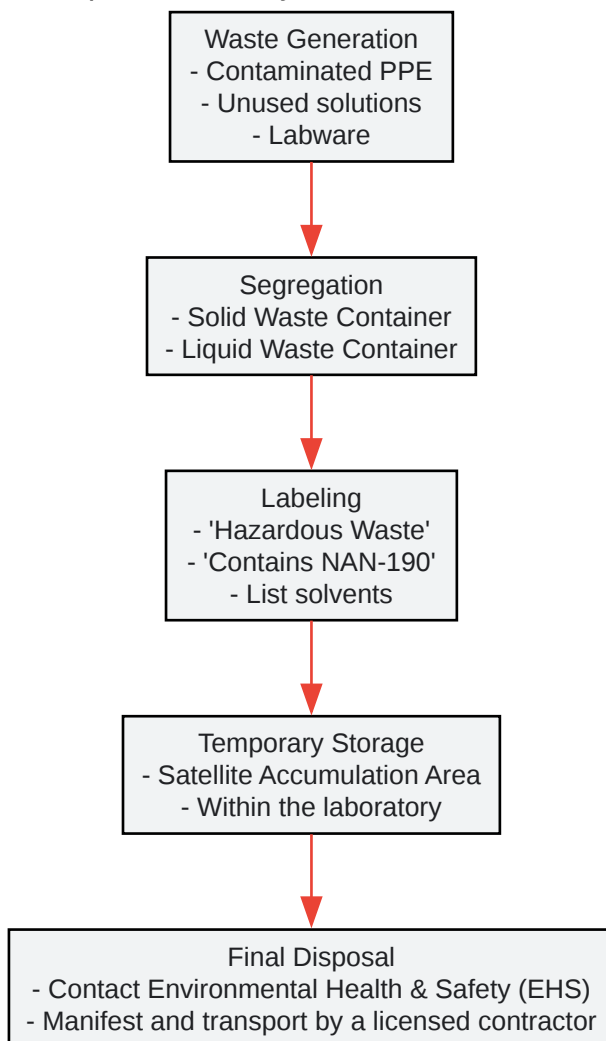
Proper disposal of NAN-190 and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: All materials that have come into contact with NAN-190, including gloves, wipes, and contaminated PPE, are considered nanomaterial-bearing waste[11].

- Collect this waste in a dedicated, clearly labeled, and tightly sealed, unbreakable container[11].
- The container should be labeled as "Hazardous Waste" and "Contains NAN-190"[11].
- Liquid Waste: Unused solutions of NAN-190 and contaminated solvents should be collected in a separate, labeled hazardous waste container.
 - The label must indicate the solvent and that it contains NAN-190[6].
- Never dispose of NAN-190 waste in the regular trash or down the drain[6][11].

Disposal Pathway for NAN-190 Waste



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Disposal pathway for NAN-190 waste.

Final Disposal Procedures:

- Store sealed waste containers in a designated satellite accumulation area within the laboratory until they are ready for pickup[11].
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Ensure all required waste manifests are completed accurately, clearly stating that the waste contains NAN-190[11].
- Disposal will be coordinated by a licensed waste disposal contractor, likely through methods such as incineration or specialized landfilling after solidification[12].

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